

A Technical Guide to the Solubility of Sodium Hexafluoroantimonate (NaSbF₆)

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Compound of Interest

Compound Name: Sodium hexafluoroantimonate

Cat. No.: B100954

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the solubility characteristics of **sodium hexafluoroantimonate** (NaSbF₆), a versatile inorganic compound used as a catalyst, photoinitiator, and fluorinating agent in various chemical and pharmaceutical applications. Understanding its solubility and reactivity in different media is critical for its effective use, storage, and handling.

Solubility Profile

Sodium hexafluoroantimonate exhibits varied solubility depending on the solvent system. It is notably soluble in water and polar organic solvents. However, its dissolution in protic solvents, particularly water, is accompanied by chemical reaction.

The following table summarizes the available quantitative and qualitative solubility data for **sodium hexafluoroantimonate** in various solvents. There are conflicting reports regarding its solubility in water, with some sources indicating high solubility and others describing it as slightly soluble. This discrepancy may be related to the compound's tendency to hydrolyze.

Solvent	Chemical Formula	Solubility (g/100 g of solvent)	Temperature (°C)	Notes / Reference
Water	H ₂ O	128.6	20	[1]
Water	H ₂ O	100 (1000 g/L)	20	[2]
Water	H ₂ O	"very soluble"	Not Specified	[3]
Water	H ₂ O	"slightly soluble"	Not Specified	[2][4][5][6]
Water	H ₂ O	"soluble"	Not Specified	[7]
Acetone	(CH ₃) ₂ CO	"soluble"	Not Specified	[1][8][9]
Ethanol	C ₂ H ₅ OH	"soluble"	Not Specified	[1][8][9]
Acetonitrile	CH ₃ CN	"soluble"	Not Specified	[8][9]
Hydrogen Fluoride	HF	0.748	-78	[1]

Reactivity in Solvents

The utility of **sodium hexafluoroantimonate** is often dictated by its stability in the chosen solvent.

In aqueous solutions, **sodium hexafluoroantimonate** undergoes slow and partial hydrolysis. [7] This reaction leads to the formation of a strongly acidic solution.[10] The hexafluoroantimonate anion (SbF₆⁻) reacts with water, which can affect the pH of the solution and the integrity of the compound over time. This reactivity is a critical consideration for applications in aqueous media, where pH stability is required.

Sodium hexafluoroantimonate is soluble in polar organic solvents, particularly polar aprotic solvents like acetone and acetonitrile, and polar protic solvents like ethanol.[8][9] These solvents are often preferred for applications where the hydrolysis of the SbF₆⁻ anion must be avoided, such as in organic synthesis where the compound is used as a catalyst or a source of a non-coordinating anion. Its solubility in nonpolar solvents is generally poor.

Experimental Protocols

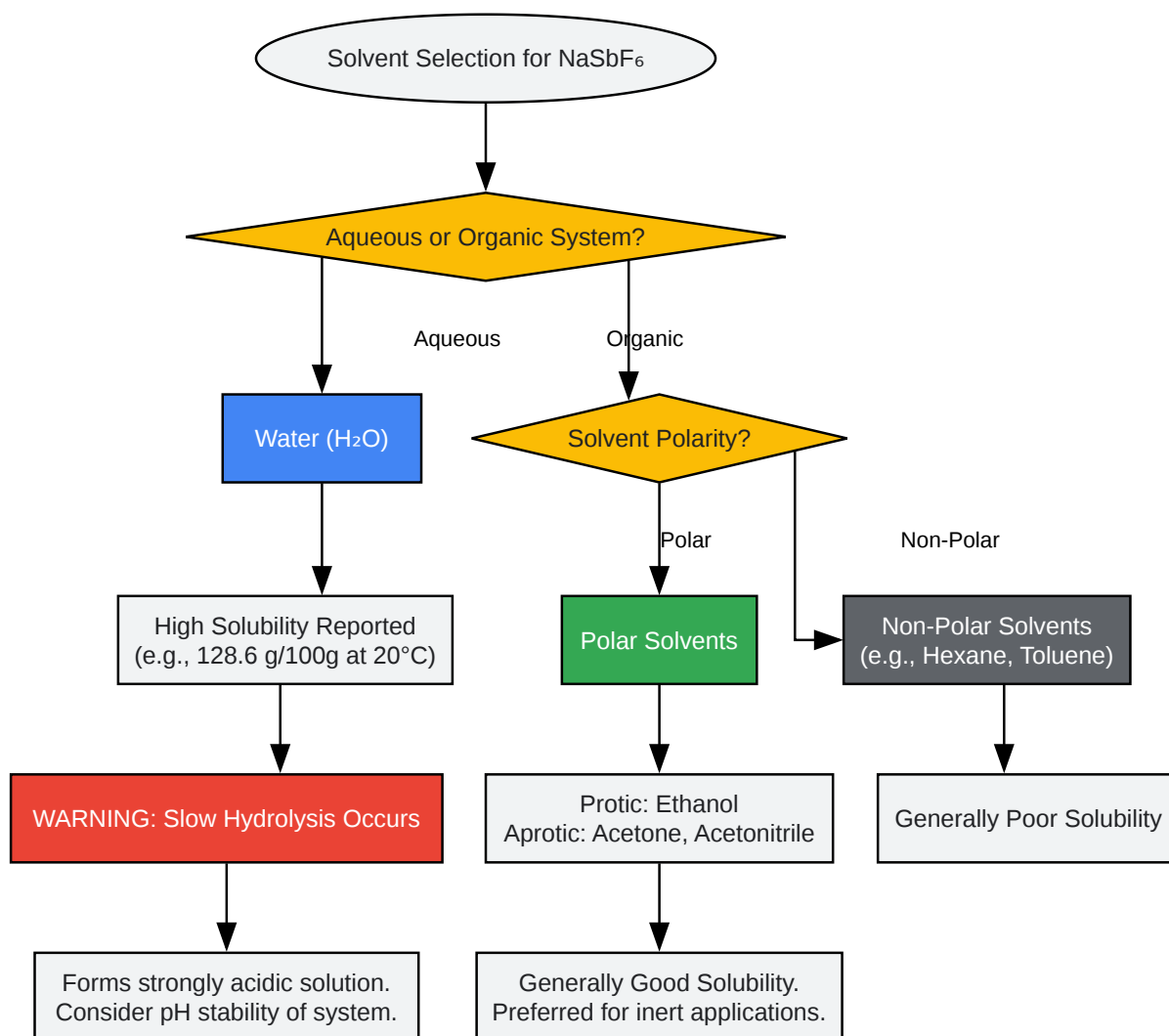
While specific, detailed experimental protocols for determining the solubility of **sodium hexafluoroantimonate** are not readily available in the provided search results, a general methodology based on standard practices for inorganic salts can be described.

This method involves preparing a saturated solution at a constant temperature and then determining the concentration of the dissolved solute.[\[11\]](#)[\[12\]](#)

- **Preparation:** An excess amount of solid **sodium hexafluoroantimonate** is added to a known volume or mass of the solvent in a sealed, temperature-controlled vessel.
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer or shaker) for an extended period (ranging from 12 to 72 hours) to ensure that thermodynamic equilibrium between the solid and dissolved phases is reached.[\[12\]](#) The temperature is kept constant throughout this process.
- **Sampling and Phase Separation:** Once equilibrium is achieved, agitation is stopped, and the excess solid is allowed to settle. A sample of the supernatant (the clear, saturated solution) is carefully withdrawn using a filtered syringe to prevent any undissolved solid from being collected.
- **Analysis:** The concentration of **sodium hexafluoroantimonate** in the collected sample is determined. This can be achieved through various analytical techniques:
 - **Gravimetric Analysis:** A known volume of the saturated solution is evaporated to dryness, and the mass of the remaining solid residue is measured.
 - **Spectroscopic Analysis:** Techniques like Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) can be used to determine the concentration of antimony (Sb) in the solution.
 - **Titration:** The fluoride content could be determined via titration.
- **Calculation:** The solubility is calculated and typically expressed as grams of solute per 100 grams of solvent or grams of solute per liter of solution.[\[11\]](#)

Visualization

The following diagram illustrates the key considerations for selecting an appropriate solvent for **sodium hexafluoroantimonate** based on its solubility and reactivity profile.



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